

An In-depth Technical Guide to Rhodium Trihydroxide: Molecular Weight and Formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Rhodium hydroxide

Cat. No.: B1581071

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This technical guide provides a comprehensive overview of the chemical formula and molecular weight of rhodium trihydroxide. It is intended for researchers, scientists, and professionals in drug development who require precise chemical information for their work. This document details the compound's formula, a breakdown of its molecular weight, and a hypothetical experimental protocol for its determination.

Chemical Formula

Rhodium trihydroxide is an inorganic compound with the chemical formula $\text{Rh}(\text{OH})_3$.^[1] This formula indicates that each molecule of rhodium trihydroxide consists of one rhodium cation (Rh^{3+}) bonded to three hydroxide anions (OH^-). The compound is also sometimes represented by the formula $\text{H}_3\text{O}_3\text{Rh}$.^{[2][3][4][5]}

Molecular Weight

The molecular weight of rhodium trihydroxide is approximately 153.93 g/mol.^{[5][6][7][8]} This value is calculated by summing the atomic weights of its constituent atoms. The table below provides a detailed breakdown of this calculation based on the standard atomic weights of each element.

Constituent Element	Symbol	Quantity	Atomic Weight (g/mol)	Total Weight (g/mol)
Rhodium	Rh	1	102.91	102.91
Oxygen	O	3	16.00	48.00
Hydrogen	H	3	1.01	3.03
Total	Rh(OH) ₃	153.94		

Note: Slight variations in molecular weight, such as 153.928 g/mol [3][4] or 153.92752 g/mol [2], may be found depending on the source of atomic weight data.

Experimental Protocol: Molecular Weight Determination by Mass Spectrometry

The following is a detailed methodology for the determination of the molecular weight of rhodium trihydroxide using Electrospray Ionization Mass Spectrometry (ESI-MS).

Objective: To experimentally verify the molecular weight of a rhodium trihydroxide sample.

Materials and Reagents:

- Rhodium trihydroxide sample
- High-purity methanol (solvent)
- High-purity water (solvent)
- Formic acid (for aiding ionization)
- Calibrant solution (e.g., sodium trifluoroacetate)
- High-resolution mass spectrometer with an ESI source

Procedure:

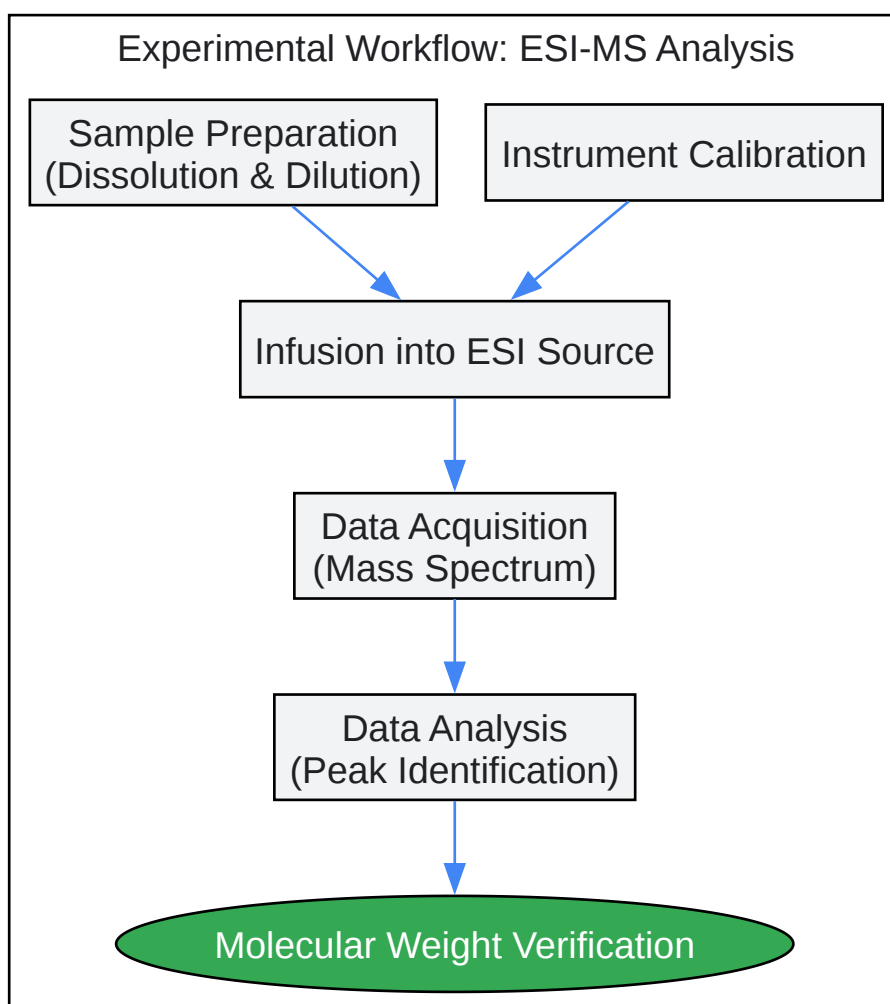
- Sample Preparation:

- Accurately weigh approximately 1 mg of the rhodium trihydroxide sample.
- Dissolve the sample in a 1:1 mixture of methanol and water to create a stock solution of 1 mg/mL.
- Perform serial dilutions to obtain a final concentration of approximately 10 µg/mL.
- To the final solution, add 0.1% (v/v) formic acid to promote protonation and improve ionization efficiency.
- Instrument Calibration:
 - Calibrate the mass spectrometer using a standard calibrant solution across the desired mass range (e.g., m/z 100-500).
 - Ensure the instrument achieves a mass accuracy of < 5 ppm.
- Mass Spectrometry Analysis:
 - Set up the ESI source in positive ion mode.
 - Infuse the prepared sample solution into the mass spectrometer at a constant flow rate (e.g., 5 µL/min).
 - Acquire mass spectra over the relevant mass-to-charge (m/z) ratio range. Key instrument parameters to optimize include:
 - Capillary voltage: ~3.5 kV
 - Nebulizing gas pressure: ~30 psi
 - Drying gas flow rate: ~8 L/min
 - Drying gas temperature: ~300 °C
- Data Analysis:
 - Analyze the resulting mass spectrum to identify the peak corresponding to the protonated molecule, $[\text{Rh}(\text{OH})_3 + \text{H}]^+$.

- The expected m/z for this ion would be approximately 154.93.
- Other potential adducts (e.g., with sodium, $[M+Na]^+$) should also be considered.
- Calculate the molecular weight from the most abundant and clearly identified isotopic peak.

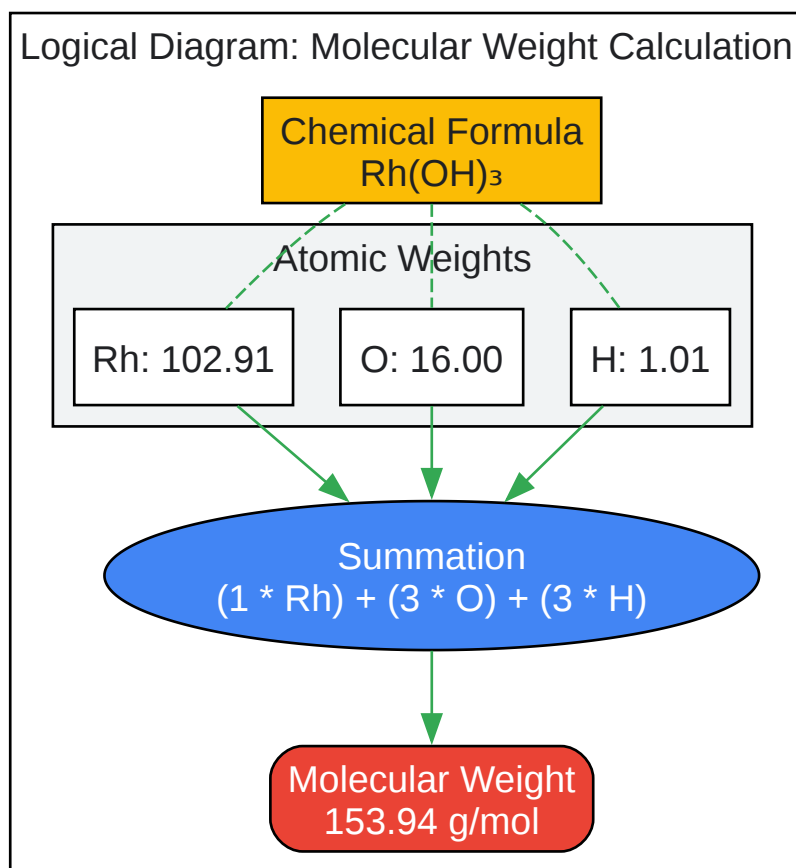
Visualizations

The following diagrams illustrate key workflows and logical relationships relevant to the analysis of rhodium trihydroxide.



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Workflow for molecular weight determination via ESI-MS.



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Calculation of molecular weight from the chemical formula.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Rhodium Trihydroxide: Molecular Weight and Formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581071#rhodium-trihydroxide-molecular-weight-and-formula]

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